

Physical properties of 1-(2-Furfurylthio)propanone (boiling point, solubility)

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Compound of Interest

Compound Name: 1-(2-Furfurylthio)propanone

Cat. No.: B1330138

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Technical Guide: Physical Properties of 1-(2-Furfurylthio)propanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **1-(2-Furfurylthio)propanone**, with a specific focus on its boiling point and solubility. The information herein is compiled for use by professionals in research, scientific, and drug development fields.

Core Physical Properties

1-(2-Furfurylthio)propanone is a colorless to pale yellow liquid. The quantitative data regarding its boiling point and solubility are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	281.00 to 282.00 °C	@ 760.00 mm Hg[1][2][3]
est. 268 °C		
Solubility in Water	Insoluble[1][4][5][6]	-
est. 9870 mg/L	@ 25 °C[1]	
Solubility in Organic Solvents	Soluble	General[4][5][6]
Soluble in alcohol	General[1]	
Soluble in ethanol	-[4][5]	
763.41 g/L in ethanol	@ 25 °C[5]	
1143.79 g/L in methanol	@ 25 °C[5]	
513.57 g/L in isopropanol	@ 25 °C[5]	

Experimental Protocols for Physical Property Determination

While specific experimental protocols for determining the physical properties of **1-(2-Furfurylthio)propanone** are not detailed in the available literature, this section outlines generalized, standard methodologies appropriate for such a compound. These protocols are based on established OECD guidelines and common laboratory practices.

Boiling Point Determination (Capillary Method)

A prevalent and reliable method for determining the boiling point of a liquid organic compound is the capillary method, often utilizing a Thiele tube or a similar heating apparatus to ensure uniform temperature distribution.

Methodology:

- A small quantity of **1-(2-Furfurylthio)propanone** is placed into a small test tube or fusion tube.

- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The assembly is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The apparatus is heated slowly and uniformly.
- The temperature is carefully monitored. The boiling point is recorded as the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.

Solubility Determination

The solubility of a compound is typically determined by introducing a specified amount of the solute into a specified volume of a solvent and observing the extent of dissolution. For quantitative analysis, methods such as the flask method or column elution method, as recommended by OECD Guideline 105, are employed.

Methodology for Qualitative Assessment:

- A small, measured amount of **1-(2-Furfurylthio)propanone** (e.g., 25 mg or 0.05 mL) is placed in a test tube.
- A measured volume of the solvent (e.g., 0.75 mL of water, ethanol, etc.) is added in small portions.
- After each addition, the test tube is vigorously agitated.
- The compound is classified as soluble if it completely dissolves, and insoluble if it remains as a separate phase.

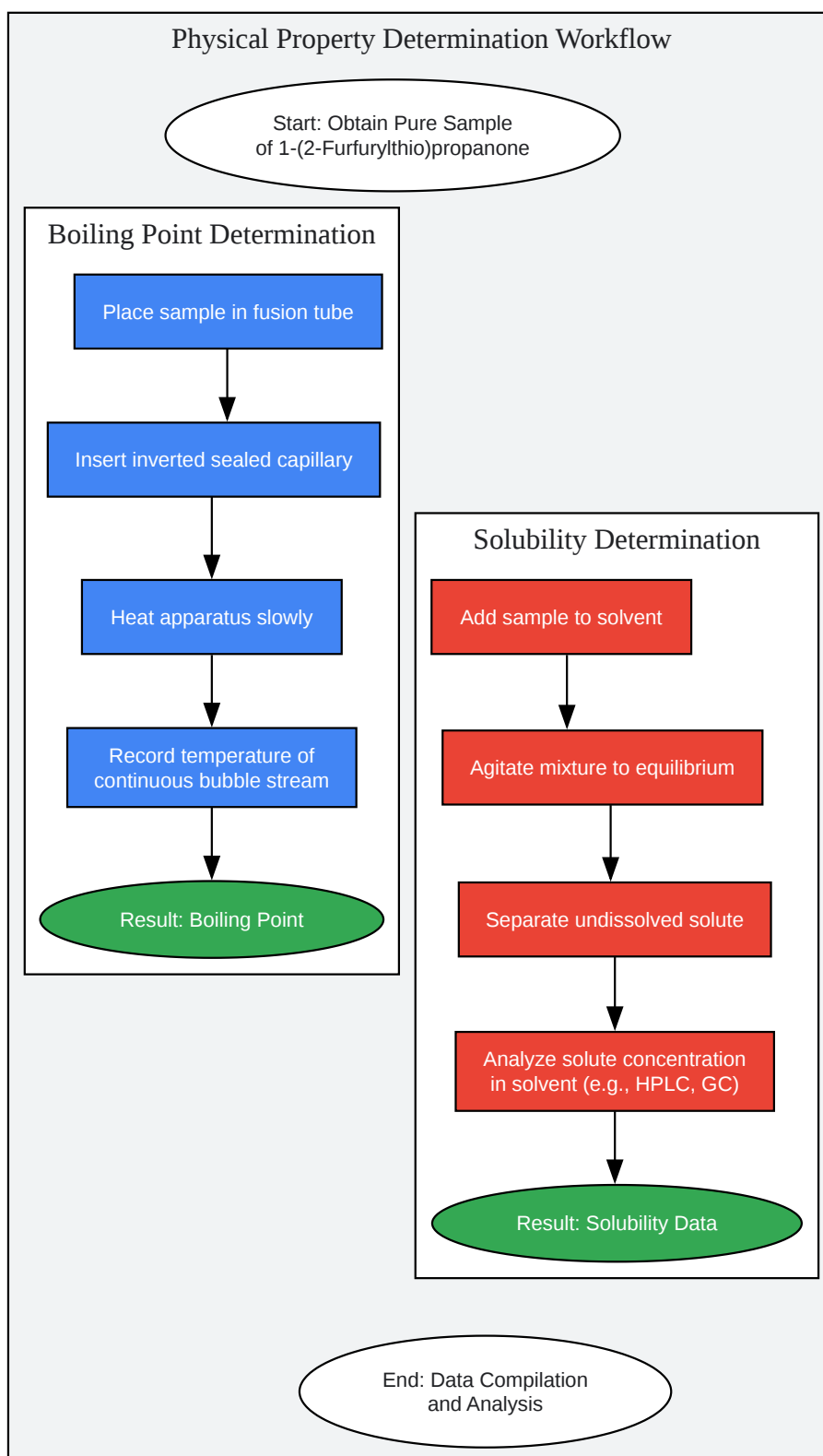
Methodology for Quantitative Assessment (Flask Method):

- The solvent is saturated with **1-(2-Furfurylthio)propanone** by stirring at a constant temperature until equilibrium is reached.
- The solution is then centrifuged or filtered to remove any undissolved solute.

- The concentration of **1-(2-Furfurylthio)propanone** in the clear, saturated solution is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the key physical properties discussed.



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Caption: Generalized workflow for determining the boiling point and solubility of an organic compound.

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